

Diopase: A Technical Guide to its Properties and Identification

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *DIOPTASE*

Cat. No.: *B1173581*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the mineral **diopase**, focusing on its key physicochemical and optical properties. Detailed experimental protocols for its identification are presented, along with structured data for comparative analysis.

Chemical and Crystallographic Properties

Diopase is a hydrated copper cyclosilicate mineral.^{[1][2]} Its chemical formula is most accurately represented as $\text{Cu}_6\text{Si}_6\text{O}_{18} \cdot 6\text{H}_2\text{O}$, though it is also reported as $\text{CuSiO}_3 \cdot \text{H}_2\text{O}$.^{[1][3][4]} The vibrant emerald-green to bluish-green color of **diopase** is due to the presence of copper ions (Cu^{2+}) within its crystal structure.^{[6][7]}

Diopase crystallizes in the trigonal crystal system, typically forming prismatic or rhombohedral crystals.^{[1][3][6]} The crystal structure consists of rings of silicate tetrahedra.^{[1][7][8]}

Property	Value	Source
Chemical Formula	$\text{Cu}_6\text{Si}_6\text{O}_{18} \cdot 6\text{H}_2\text{O}$	^{[1][2][3][9]}
Crystal System	Trigonal	^{[1][3][10]}
Space Group	R3	^{[3][10]}

Physical Properties

The physical characteristics of **diopase** are crucial for its preliminary identification. It has a Mohs hardness of 5, which is comparable to that of tooth enamel.^[3] **Diopase** is a brittle mineral with perfect cleavage in three directions, making it fragile and requiring careful handling.^[3]^[11]

Property	Value	Source
Mohs Hardness	5	^[3] ^[6]
Specific Gravity	3.28 - 3.35	^[3] ^[6] ^[10]
Cleavage	Perfect in three directions	^[3] ^[6]
Fracture	Conchoidal to uneven	^[3] ^[6] ^[10]
Luster	Vitreous to sub-adamantine	^[3] ^[7] ^[10]
Streak	Green	^[3] ^[10]
Color	Emerald-green to bluish-green	^[3] ^[6] ^[10]
Transparency	Transparent to translucent	^[3] ^[6]

Optical Properties

Optically, **diopase** is uniaxial positive.^[3] It exhibits weak to moderate pleochroism, showing different shades of green and blue-green when viewed from different crystallographic directions.^[6]

Property	Value	Source
Optical Character	Uniaxial (+)	^[3] ^[10]
Refractive Index (n_{ω})	1.652 - 1.658	^[3] ^[10]
Refractive Index (n_{ϵ})	1.704 - 1.710	^[3] ^[10]
Birefringence (δ)	0.052	^[3] ^[12]
Pleochroism	Weak; green to blue-green	^[6]

Geological Occurrence and Associations

Diopase is a relatively uncommon mineral found primarily in the oxidized zones of copper sulfide deposits, particularly in arid or desert regions.^{[1][3][8]} Its formation requires specific conditions where silica becomes soluble, which is less common in the typically acidic environment of oxidizing sulfide deposits.^{[1][3]}

It is frequently found in association with other secondary copper minerals, including:

- Malachite
- Azurite
- Chrysocolla^{[5][6]}
- Calcite^{[1][4]}
- Quartz^{[4][5]}

Notable localities for high-quality **diopase** specimens include Tsumeb, Namibia; the Altyn-Tyube deposit in Kazakhstan; and various locations in the southwestern United States.^{[1][3][5]}

Experimental Protocols for Identification

X-Ray Diffraction (XRD)

Objective: To determine the crystal structure and definitively identify the mineral.

Methodology:

- A small, representative sample of the mineral is finely ground to a homogenous powder (typically <10 µm particle size).
- The powdered sample is mounted onto a sample holder, ensuring a flat, smooth surface.
- The sample is placed in an X-ray diffractometer.
- The instrument is configured to scan over a specific range of 2θ angles, using a monochromatic X-ray source (commonly Cu Kα radiation).

- The diffracted X-rays are detected and their intensities are recorded as a function of the 2θ angle.
- The resulting diffraction pattern, which consists of a series of peaks at specific 2θ values, is processed. The positions and relative intensities of these peaks are compared to a standard reference database (e.g., the Powder Diffraction File from the International Centre for Diffraction Data) to identify the mineral.

Specific Gravity Measurement (Hydrostatic Weighing)

Objective: To determine the specific gravity of a **diopase** sample.

Methodology:

- A **diopase** crystal of suitable size is selected and its weight in air is measured using a calibrated balance. This is the dry weight (DW).
- A beaker of distilled water is placed on the balance, and the balance is tared to zero.
- The **diopase** crystal is suspended by a thin thread and fully submerged in the water, ensuring it does not touch the sides or bottom of the beaker.
- The weight of the submerged crystal is recorded. This is the suspended weight (WW).
- The specific gravity (SG) is calculated using the formula: $SG = DW / (DW - WW)$

Refractive Index Determination (Immersion Method)

Objective: To measure the refractive indices of **diopase**.

Methodology:

- A small fragment of **diopase** is placed on a microscope slide.
- A drop of a calibrated refractive index liquid is added to the fragment, and a cover slip is placed over it.
- The slide is viewed under a petrographic microscope.

- The Becke line test is performed by slightly lowering the microscope stage (increasing the focal distance). A bright line (the Becke line) will move into the substance with the higher refractive index.
- This process is repeated with a series of immersion liquids of known refractive indices until a liquid is found where the Becke line is minimized or disappears, indicating a match between the refractive index of the liquid and the mineral.
- For anisotropic minerals like **diopase**, this procedure is performed with plane-polarized light, and the stage is rotated to determine the different refractive indices (n_{ω} and n_{ϵ}) corresponding to the different vibration directions of light within the crystal.

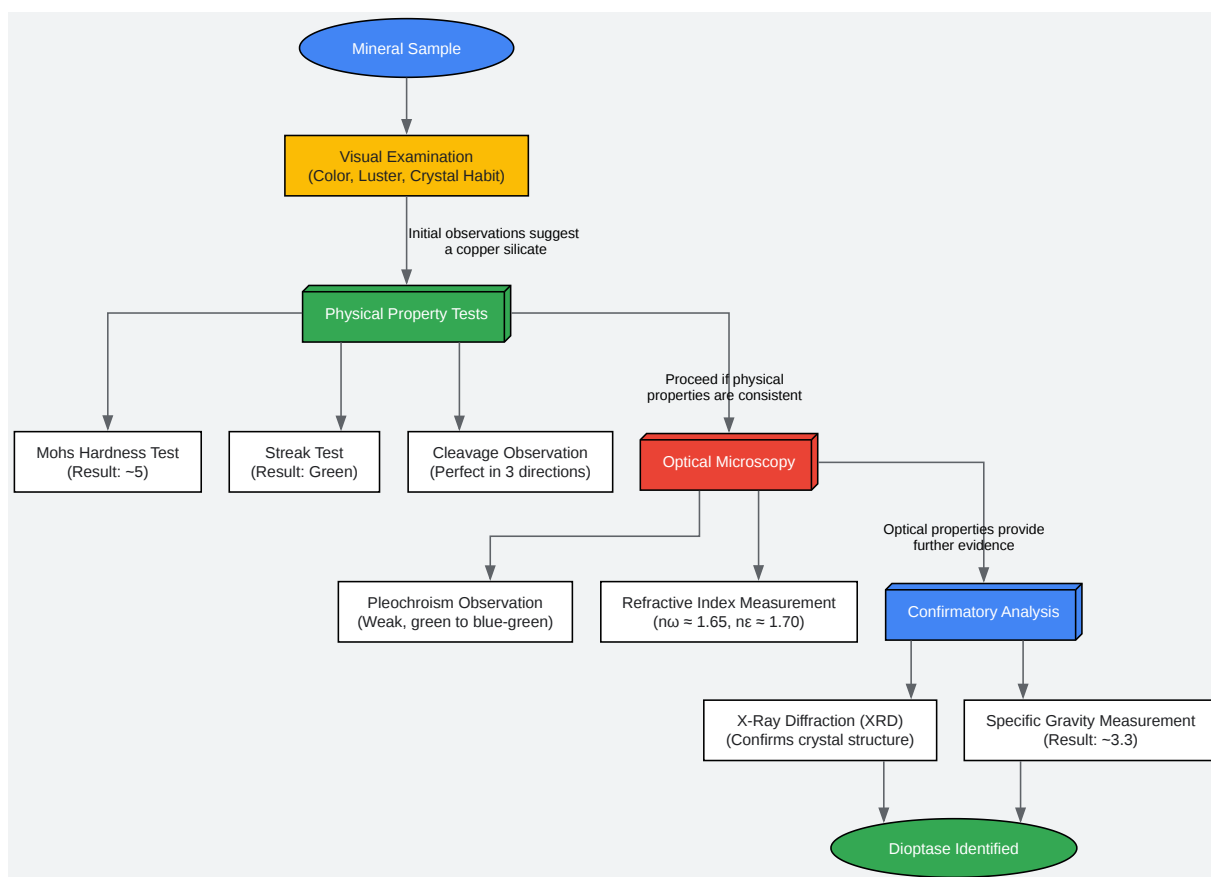
Pleochroism Observation

Objective: To observe the change in color in **diopase** as a function of crystallographic orientation.

Methodology:

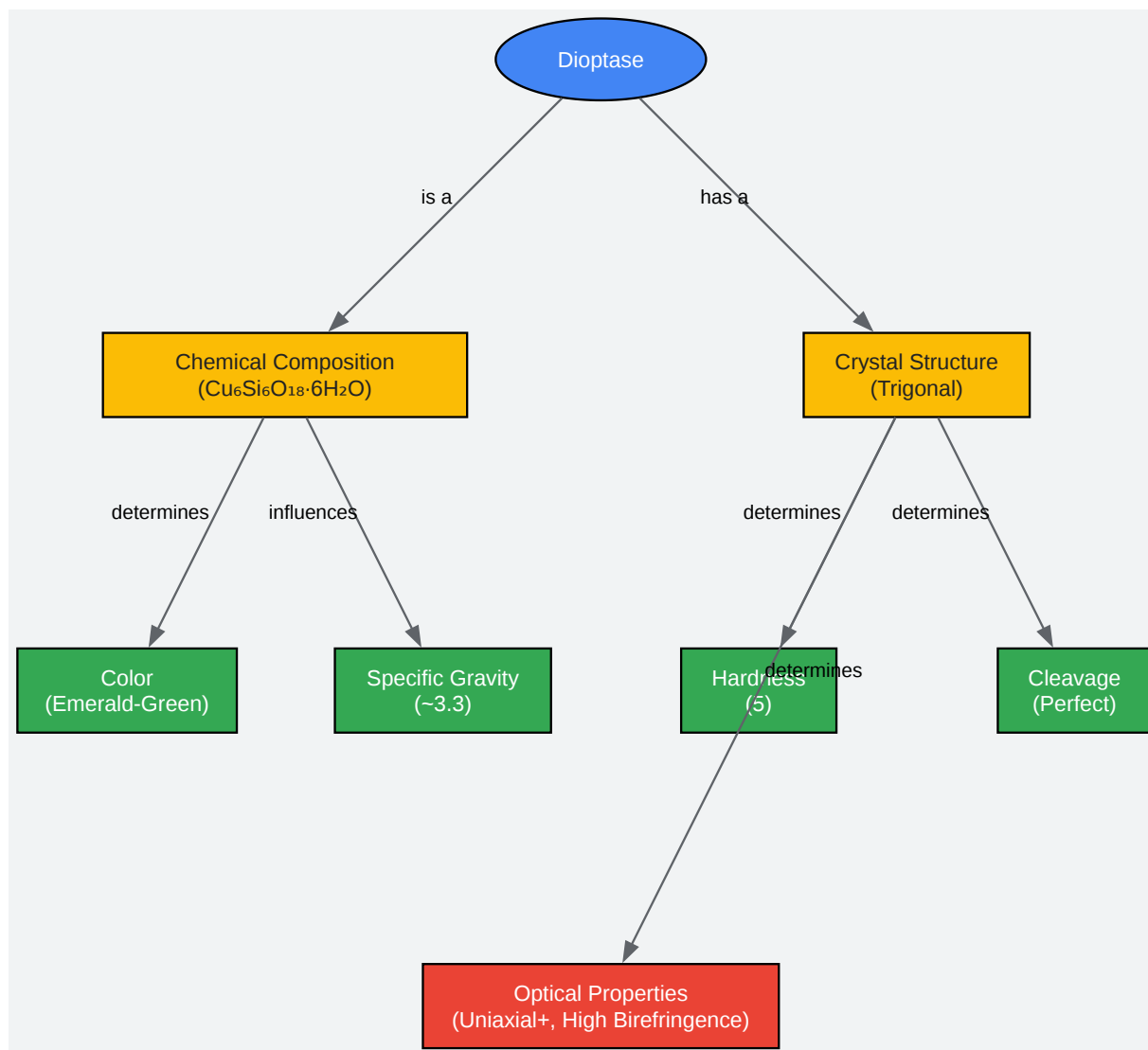
- A thin section or a small, transparent crystal of **diopase** is placed on the stage of a polarizing microscope.
- The sample is viewed using plane-polarized light (only the lower polarizer is in the light path).
- The microscope stage is slowly rotated through 360 degrees.
- Any changes in the color or tint of the mineral are observed and recorded. For **diopase**, a weak change from green to blue-green may be observed.

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for the identification of **Diopside**.



[Click to download full resolution via product page](#)

Caption: Relationships between **Diopside** properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Streak Test for Minerals: Identifying Rocks with a Swipe - Rock Seeker [rockseeker.com]
- 2. Streak Test for Minerals - using a porcelain streak plate [geology.com]
- 3. Pleochroism [edafologia.ugr.es]
- 4. How to Find and Determine the Specific Gravity of a Rock - 911Metallurgist [911metallurgist.com]
- 5. rocksandminerals.com [rocksandminerals.com]
- 6. Quick Test Method for Determining Specific Gravity of Mineral Specimens [johnbetts-fineminerals.com]
- 7. Reflection Pleochroism [webmineral.com]
- 8. How to Perform the Mohs Hardness Test [thoughtco.com]
- 9. science.smith.edu [science.smith.edu]
- 10. Pleochroism in minerals [le-comptoir-geologique.com]
- 11. Pleochroism – Geology is the Way [geologyistheway.com]
- 12. Mineral Study Guide - Streak [omg.georockme.com]
- To cite this document: BenchChem. [Diopase: A Technical Guide to its Properties and Identification]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1173581#diopase-mineral-properties-and-identification-characteristics]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com